

Mocetinostat preparation and storage of stock solutions

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Compound of Interest

Compound Name: Mocetinostat

Cat. No.: B3030405

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Application Notes and Protocols: Mocetinostat

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mocetinostat (also known as MGCD0103) is a potent and orally bioavailable benzamide histone deacetylase (HDAC) inhibitor.^{[1][2]} It exhibits isotype selectivity, primarily targeting class I HDACs (HDAC1, HDAC2, and HDAC3) and class IV (HDAC11), with significantly less activity against other HDAC isoforms.^{[3][4][5][6]} By inhibiting these enzymes, **Mocetinostat** leads to the hyperacetylation of histones and other proteins, which in turn modulates gene expression, inducing cell cycle arrest, apoptosis, and autophagy in cancer cells.^{[3][7][8]} These application notes provide detailed protocols for the preparation and storage of **Mocetinostat** stock solutions for research purposes.

Chemical Properties

Property	Value	Reference
Synonyms	MGCD0103, MG0103	[3][6][9]
Molecular Formula	C ₂₃ H ₂₀ N ₆ O	[1][3][5][9]
Molecular Weight	396.44 g/mol	[1][3][5][6][8][9][10]
CAS Number	726169-73-9	[1][3][5][6][9][10]
Appearance	Crystalline solid	[9]

Solubility Data

Mocetinostat is soluble in organic solvents such as DMSO and DMF but is sparingly soluble in aqueous buffers and insoluble in water and ethanol.[3][9][11] It is crucial to use fresh, anhydrous DMSO for optimal solubility, as moisture can reduce it.[3]

Solvent	Solubility	Notes
DMSO	≥19.8 mg/mL (≥50 mM)[10]	Solubility can range from 11 mg/mL to 160 mg/mL.[3][6][7][9][11] Sonication or warming to 37°C can aid dissolution.[6][10]
DMF	~25 mg/mL[7][9]	-
Ethanol	Insoluble[3][6][10][11]	-
Water	Insoluble[3][6][11]	-
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL[7][9]	For applications requiring aqueous solutions, first dissolve in DMF.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Mocetinostat** in DMSO, a common starting concentration for in vitro studies.

Materials:

- **Mocetinostat** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator or 37°C water bath

Procedure:

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Handle **Mocetinostat** powder in a chemical fume hood.
- **Weighing Mocetinostat:** Tare a sterile vial on the analytical balance. Carefully weigh the desired amount of **Mocetinostat** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.96 mg of **Mocetinostat** (Molecular Weight = 396.44 g/mol).
- **Adding Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the **Mocetinostat** powder. For the 3.96 mg example, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, brief sonication or warming the tube at 37°C for 10 minutes can facilitate the process.^[10] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge

tubes.

- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots as recommended in the storage section below.

Preparation of Working Solutions for Cell Culture

Working solutions are typically prepared by diluting the high-concentration stock solution in cell culture medium.

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the **Mocetinostat** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. For example, to treat cells with 1 μ M **Mocetinostat**, you can add 1 μ L of a 10 mM stock solution to 10 mL of culture medium.
- **Immediate Use:** Add the final working solution to your cell cultures immediately after preparation. It is not recommended to store aqueous working solutions for more than one day.^[9]

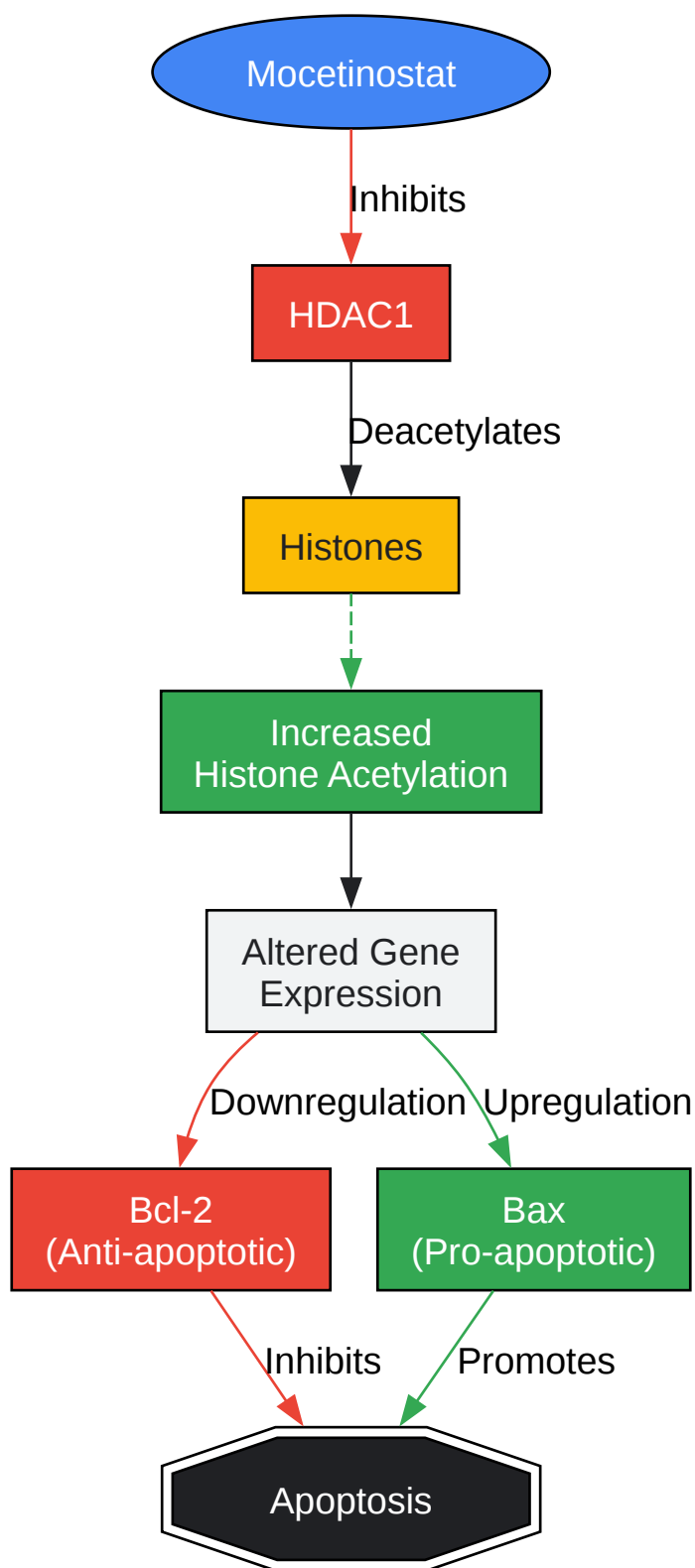
Storage of Stock Solutions

Proper storage is critical to maintain the stability and activity of **Mocetinostat**.

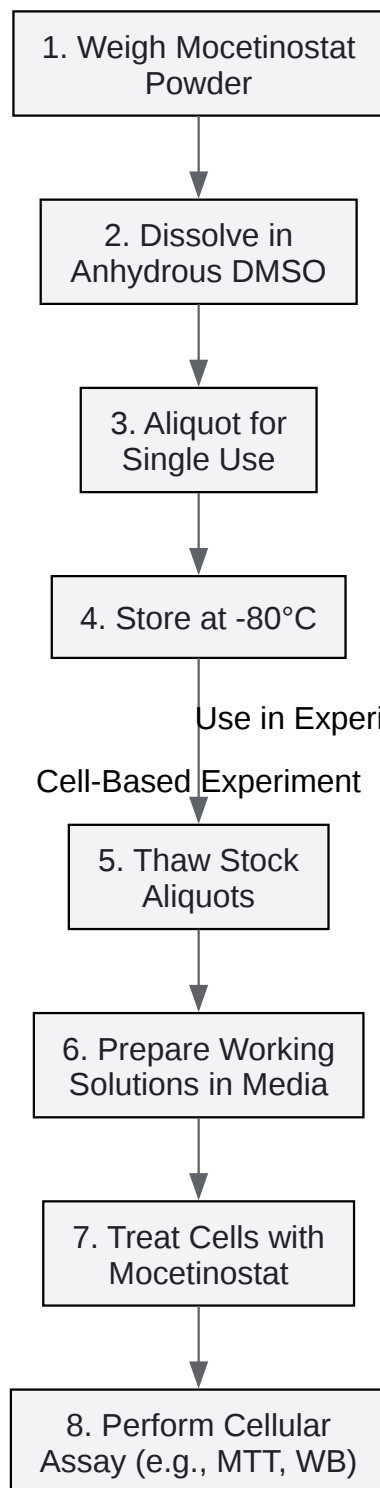
Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C[6][9][10]	≥ 3 years[6][7][9]	Can be shipped at room temperature.[11]
DMSO Stock Solution	-20°C[4][12]	Up to 1 year[4]	Aliquot to avoid repeated freeze-thaw cycles.
DMSO Stock Solution	-80°C[4][6]	Up to 2 years[4]	Preferred for long-term storage.
Aqueous Working Solutions	2-8°C	Not recommended for storage beyond one day[9]	Prepare fresh for each experiment.

Signaling Pathway and Experimental Workflow

Mocetinostat's primary mechanism of action involves the inhibition of Class I HDACs, which leads to an increase in histone acetylation. This epigenetic modification alters gene expression, ultimately promoting apoptosis in cancer cells. One of the key pathways affected involves the upregulation of pro-apoptotic proteins like Bax and the downregulation of anti-apoptotic proteins such as Bcl-2.



Stock Solution Preparation



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